

An In-depth Technical Guide to Selenite Mineral Cleavage Patterns and Fracture Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Selenite

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This technical guide provides a comprehensive analysis of the cleavage and fracture characteristics of **selenite**, a crystalline variety of gypsum ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$). Understanding these fundamental mechanical properties is crucial for applications where **selenite**'s structural integrity is a factor, including its use as a model system in biomineralization studies and its potential applications in pharmaceutical formulations.

Crystallographic and Cleavage Characteristics of Selenite

Selenite crystallizes in the monoclinic system, which dictates its distinct cleavage patterns. The atomic structure consists of layers of calcium (Ca^{2+}) and sulfate (SO_4^{2-}) ions strongly bonded together. These layers are separated by sheets of water molecules, which are held by weaker hydrogen bonds. This layered structure is the primary reason for **selenite**'s characteristic perfect cleavage.

The cleavage planes in **selenite** are conventionally identified using Miller indices, which denote the orientation of the planes relative to the crystallographic axes. **Selenite** exhibits one perfect and two distinct cleavage directions:

- {010} Perfect Cleavage: This is the most prominent cleavage plane and is parallel to the layers of water molecules in the crystal structure. The weak hydrogen bonds are easily

overcome, allowing the mineral to be split into thin, flexible sheets.

- {100} Distinct Cleavage: This cleavage direction is perpendicular to the a-axis.
- {011} Distinct Cleavage: This cleavage direction intersects the b- and c-axes.

The intersection of these cleavage planes results in the formation of rhombic fragments when the mineral is fractured.

Interplanar Angles

The angles between the cleavage planes are a defining characteristic of **selenite**'s crystallography. Based on the lattice parameters of gypsum ($a = 5.68 \text{ \AA}$, $b = 15.18 \text{ \AA}$, $c = 6.29 \text{ \AA}$, $\beta = 113.8^\circ$), the theoretical angles between the major cleavage planes can be calculated.[\[1\]](#)

Cleavage Plane 1	Cleavage Plane 2	Calculated Angle
{010}	{100}	90°
{010}	{011}	55.6°
{100}	{011}	114°

Note: These angles are calculated based on the provided lattice parameters and the formula for interplanar angles in a monoclinic system. Experimental values may vary slightly.

Fracture Analysis of Selenite

Due to its softness and perfect cleavage, **selenite** is a brittle material with low fracture toughness. Fracture analysis provides quantitative data on the energy required to propagate a crack through the crystal lattice.

Mechanical Properties

The mechanical properties of **selenite** are highly anisotropic due to its crystal structure. The tensile strength, which is the maximum stress a material can withstand while being stretched or pulled before breaking, is a key parameter in fracture analysis. For transparent gypsum, a variety of **selenite**, the tensile strength has been reported.[\[2\]](#)

Property	Value	Reference
Mohs Hardness	2	[3]
Tensile Strength (Transparent Gypsum)	3.22 MPa	[2]
Estimated Mode I Fracture Toughness (K_{IC})	$\sim 0.1 - 0.3 \text{ MPa}\cdot\text{m}^{1/2}$	Estimated based on empirical correlations with tensile strength

Note: The Mode I fracture toughness (K_{IC}) is an estimation based on the empirical relationship between tensile strength and fracture toughness observed in brittle materials. Direct experimental values for single-crystal **selenite** are not readily available in the literature.

Experimental Protocols

Goniometric Analysis of Cleavage Angles

Objective: To experimentally measure the interfacial angles of **selenite** cleavage fragments.

Methodology:

- Sample Preparation: Cleave a **selenite** crystal to produce several small, rhombic fragments with clean, reflective cleavage faces.
- Instrumentation: Utilize a two-circle reflecting goniometer.
- Measurement:
 - Mount a cleavage fragment on the goniometer head.
 - Direct a light source onto a cleavage face and align the reflected light with the telescope.
 - Rotate the crystal and the telescope to find the reflection from an adjacent cleavage face.
 - The angle of rotation required to bring the second face into the reflecting position corresponds to the angle between the two cleavage planes.

- Repeat the measurement for all unique interfacial angles on multiple fragments to ensure accuracy and consistency.

X-ray Diffraction (XRD) for Cleavage Plane Identification

Objective: To identify the crystallographic orientation of the cleavage planes.

Methodology:

- Sample Preparation: Prepare a flat, cleaved **selenite** sample. For powder diffraction, a finely ground powder of **selenite** is used.
- Instrumentation: A powder X-ray diffractometer with a copper X-ray source (Cu K α radiation) is typically used.
- Data Collection:
 - Mount the sample in the diffractometer.
 - Scan the sample over a range of 2θ angles (typically 5° to 70°).
 - The diffracted X-rays are detected and recorded as a function of 2θ .
- Data Analysis:
 - The resulting XRD pattern will show peaks at specific 2θ angles.
 - These peak positions are used to calculate the d-spacing (the distance between parallel atomic planes) using Bragg's Law ($n\lambda = 2d \sin\theta$).
 - The set of d-spacings and their corresponding intensities are compared to a reference database (e.g., the International Centre for Diffraction Data - ICDD) for gypsum to identify the Miller indices (hkl) of the diffracting planes, which correspond to the cleavage planes.

Three-Point Bending Test for Fracture Toughness (Adapted for Soft Minerals)

Objective: To determine the Mode I fracture toughness (K_{IC}) of **selenite**.

Methodology:

- Sample Preparation:
 - Cut a rectangular beam from a single **selenite** crystal with precise dimensions. The orientation of the beam relative to the crystallographic axes should be noted.
 - Introduce a sharp, straight-through notch at the midpoint of one face of the beam using a fine saw or a razor blade. The notch should be perpendicular to the long axis of the beam.
- Instrumentation: A universal testing machine equipped with a three-point bending fixture. The supports and loading pin should be appropriately sized for the small, soft sample to avoid localized crushing.
- Test Procedure:
 - Place the notched **selenite** beam on the two supporting pins of the fixture, with the notch on the side opposite the loading pin.
 - Apply a compressive load at a constant, slow displacement rate until the specimen fractures.
 - Record the load-displacement curve throughout the test.
- Calculation:
 - The fracture toughness (K_{IC}) is calculated from the peak load at fracture, the specimen dimensions, and the notch length using standard formulas for three-point bending tests.

Scanning Electron Microscopy (SEM) for Fracture Surface Analysis

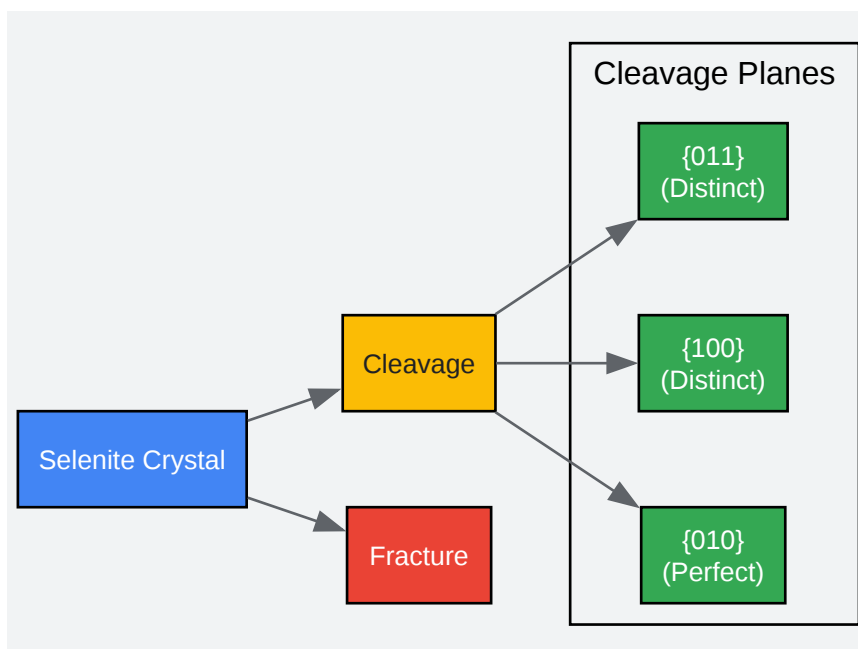
Objective: To observe the micro-scale features of the cleavage and fracture surfaces.

Methodology:

- Sample Preparation:

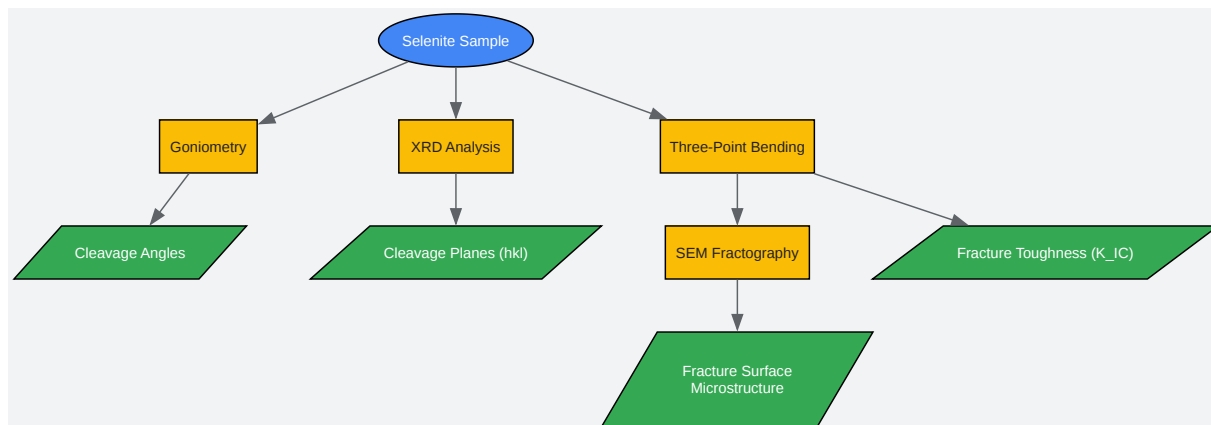
- Mount the fractured **selenite** fragments on an SEM stub using conductive adhesive.
- Coat the samples with a thin layer of a conductive material (e.g., gold or carbon) to prevent charging under the electron beam.
- Imaging:
 - Place the stub in the SEM chamber.
 - Use the secondary electron (SE) detector to obtain high-resolution images of the fracture surface topography.
 - Examine the surfaces for features such as river patterns on cleavage faces, hackle marks on fracture surfaces, and any evidence of plastic deformation at the micro-scale.

Visualizations



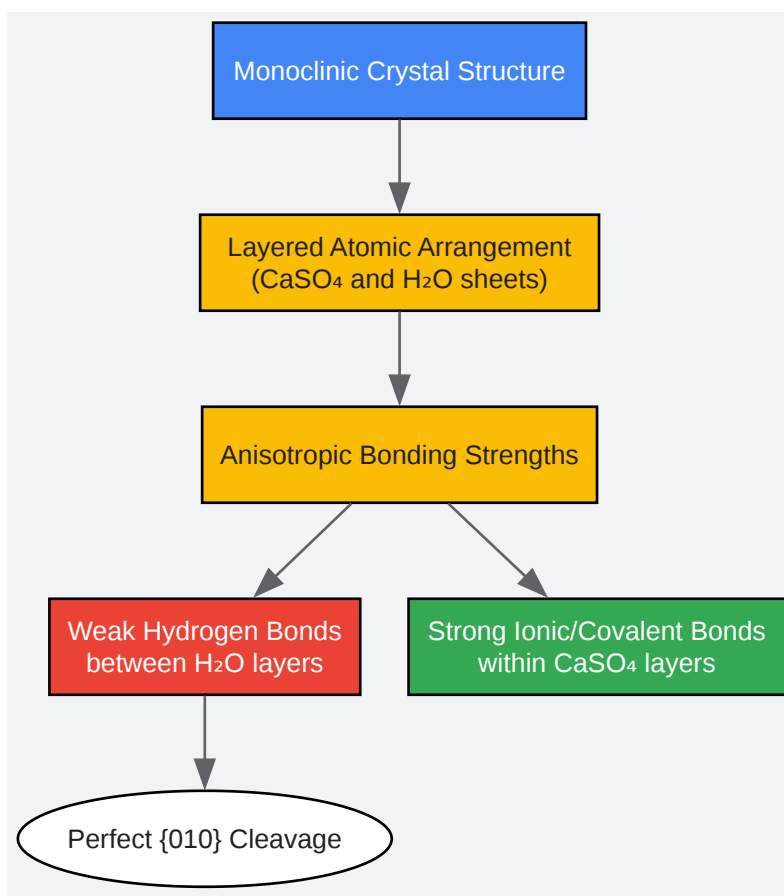
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Diagram of **Selenite** Cleavage Planes



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Experimental Workflow for **Selenite** Fracture Analysis



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Relationship between Crystal Structure and Cleavage

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Selenite Mineral Cleavage Patterns and Fracture Analysis]. BenchChem, [2025]. [Online PDF]. Available at:

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